

M867: An In-depth Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: M867

Cat. No.: B12384905

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Prepared for: Researchers, scientists, and drug development professionals.

Executive Summary

M867 is a novel, potent, and selective small molecule inhibitor of caspase-3, a key executioner enzyme in the apoptotic pathway. This document provides a comprehensive technical overview of **M867**, including its chemical structure, known properties, and biological activity. Detailed experimental protocols for assays used to characterize its function are provided, along with a visualization of its role in cellular signaling pathways. This guide is intended to serve as a foundational resource for researchers investigating the therapeutic potential of **M867**, particularly in the context of cancer therapy and conditions where modulation of apoptosis is desirable.

Core Compound Information

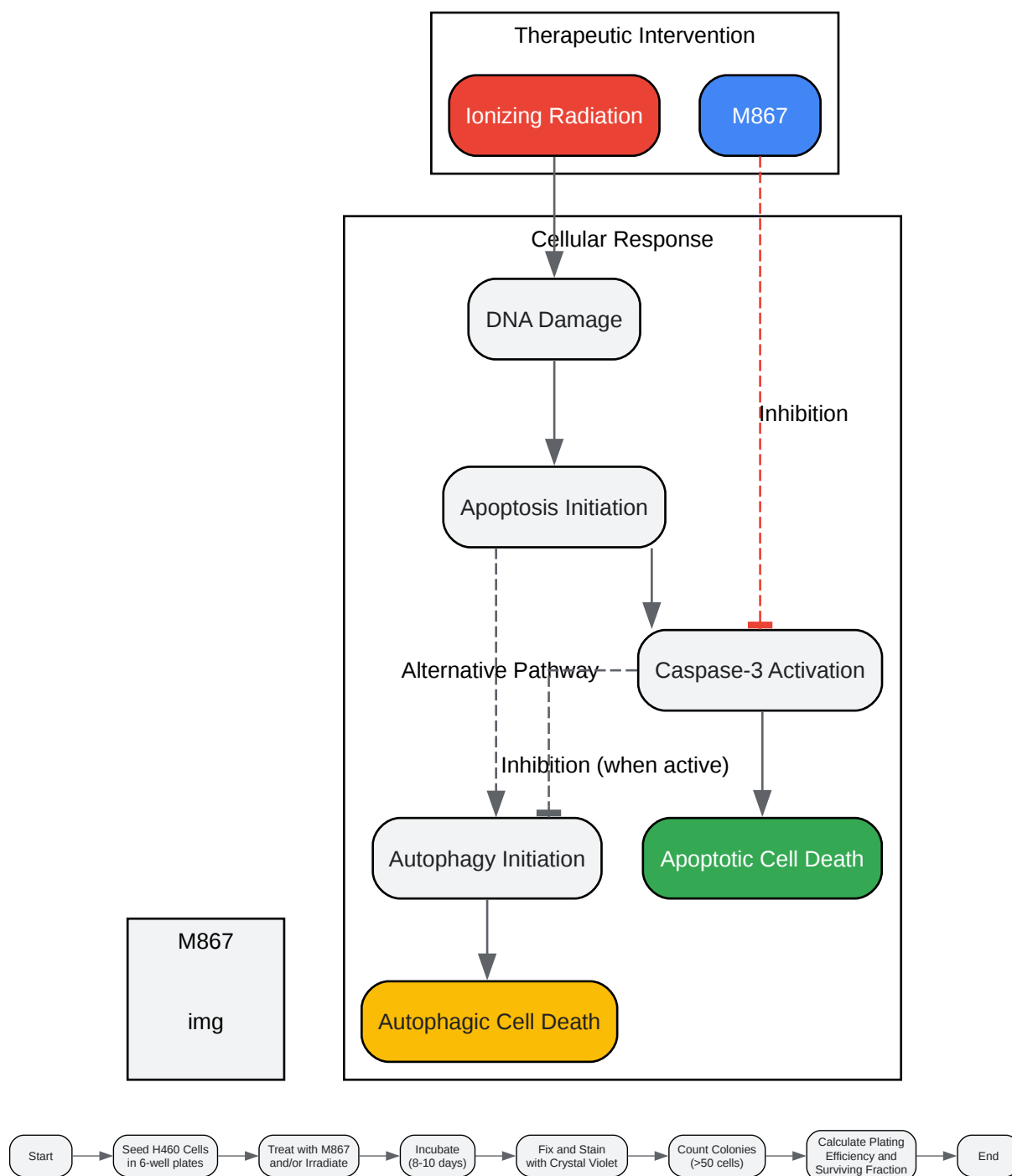
Chemical Structure and Properties

While a detailed synthesis protocol for **M867** is not publicly available, its fundamental chemical information has been identified.

Table 1: Physicochemical Properties of **M867**

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₃ N ₇ O ₆	MedchemExpress
Molecular Weight	561.67 g/mol	MedchemExpress
CAS Number	680999-39-7	MedchemExpress
2D Structure	Generated from SMILES	
SMILES	<chem>CC(C)(C)c1cn(C(=O)N--INVALID-LINK--O)C(=O)NCCc2cnoc2">C@H(CC)c2nc(N)nc2-c1c1ccccc1</chem>	MedchemExpress
Physical State	Solid (presumed)	General knowledge
Solubility	Not explicitly reported. Likely soluble in organic solvents like DMSO.	Inferred from experimental use
Melting Point	Not reported	
Boiling Point	Not reported	
pKa	Not reported	
LogP	Not reported	
Stability	Stable under standard laboratory conditions (presumed). Specific stability data is not available.	General knowledge

Figure 1: 2D Chemical Structure of **M867**



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